

Peficitinib (hydrobromide) long-term storage conditions

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Compound of Interest

Compound Name: Peficitinib (hydrobromide)

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Technical Support Center: Peficitinib (hydrobromide)

Welcome to the technical support guide for Peficitinib hydrobromide. This document provides researchers, scientists, and drug development professionals with in-depth guidance on the long-term storage, handling, and effective use of this potent JAK inhibitor in an experimental setting. Our goal is to ensure the integrity of your experiments and the reproducibility of your results by addressing common technical challenges and questions.

Section 1: Core Principles of Peficitinib Hydrobromide Storage

Peficitinib is a pan-Janus kinase (JAK) inhibitor, targeting JAK1, JAK2, JAK3, and TYK2, which are critical components of the JAK-STAT signaling pathway.^{[1][2][3]} This pathway transduces signals from various cytokines and growth factors, making it a key regulator of immune responses and inflammatory processes.^{[1][2]} The stability and purity of Peficitinib hydrobromide are paramount for obtaining accurate and reliable experimental data. Improper storage can lead to degradation, affecting its potency and leading to inconsistent results.

Section 2: Frequently Asked Questions (FAQs) on Storage & Stability

This section addresses the most common questions our team encounters regarding the physical storage and stability of Peficitinib hydrobromide powder.

Question 1: What are the definitive long-term storage conditions for Peficitinib hydrobromide powder?

For maximal stability, Peficitinib hydrobromide solid powder should be stored at -20°C for long-term use, defined as months to years.[1][4][5] For short-term storage, such as days to weeks, $0-4^{\circ}\text{C}$ is acceptable.[1] The compound should always be kept in a dry, dark environment to prevent degradation.[1] Although the product is stable enough for shipment at ambient temperature over a few weeks, these conditions are not suitable for long-term storage in the laboratory.[1][4]

Question 2: What is the expected shelf-life of the solid compound under recommended conditions?

When stored correctly at -20°C , Peficitinib hydrobromide powder is stable for at least three years.[4][5][6] Storage at 4°C reduces the expected shelf-life to approximately two years.[4][5]

Question 3: Is Peficitinib hydrobromide light-sensitive or hygroscopic?

Yes, to both. The recommendation to store the compound "dark" indicates a sensitivity to light, which can provide the energy for chemical degradation.[1] Therefore, the vial should be protected from direct light exposure, for instance, by storing it in its original box or wrapping the vial in aluminum foil.

While direct data on the hygroscopicity of the powder is not prevalent in vendor datasheets, the emphasis on using anhydrous or newly opened DMSO for dissolution is a strong indicator of its sensitivity to moisture.[6][7] Moisture can compromise the stability of the solid and significantly hinder its solubility. Always store the vial tightly sealed in a desiccated environment.

Table 1: Summary of Recommended Storage Conditions

Form	Temperature	Duration	Key Considerations
Solid Powder	-20°C	≥ 3 Years	Keep dry and protected from light.[1] [4][5]
4°C	~ 2 Years	For shorter-term storage only.[4][5]	
Stock Solution (in DMSO)	-80°C	6 months to 2 years	Aliquot to avoid freeze-thaw cycles.[4] [5][7]
-20°C	~ 1 Month	For working aliquots and short-term use.[4] [5][7]	

Section 3: Troubleshooting Guide for Compound Handling & Application

This section provides practical solutions to common problems encountered during the preparation and use of Peficitinib hydrobromide in experiments.

Problem: My Peficitinib hydrobromide powder is not dissolving properly in DMSO.

Cause & Solution: This is a frequent issue, often stemming from the quality of the solvent. Peficitinib is soluble in DMSO, but its solubility can be dramatically affected by the presence of water.[1][7] DMSO is highly hygroscopic and readily absorbs moisture from the atmosphere.

Validation Protocol:

- **Use Anhydrous DMSO:** Always use a fresh, unopened bottle of anhydrous, high-purity DMSO for preparing your stock solution.
- **Work Quickly:** Minimize the time the DMSO bottle is open to the air. Dispense the required volume and seal the bottle immediately.

- **Gentle Warming & Sonication:** If solubility issues persist, you may warm the solution to 37°C for a short period or use an ultrasonic bath to aid dissolution.^[7] Do not overheat, as this can degrade the compound.

Problem: I am observing high variability in my cell-based assay results between experiments.

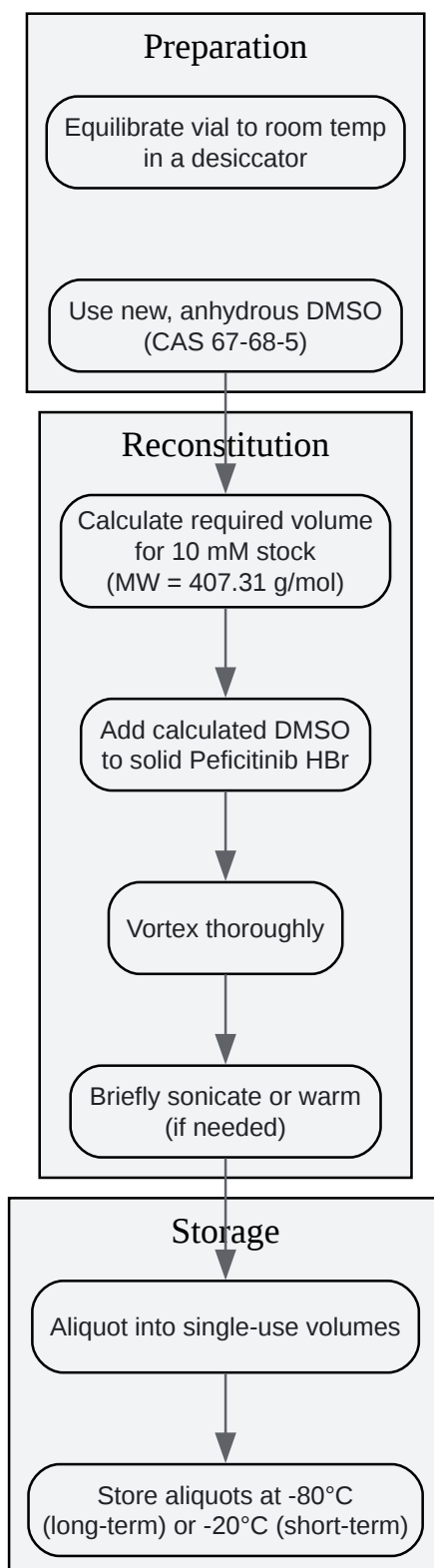
Cause & Solution: Inconsistent results are often traced back to the handling of the stock solution. Peficitinib hydrobromide, like many small molecules, is susceptible to degradation from repeated freeze-thaw cycles.

Validation Protocol:

- **Aliquot Your Stock Solution:** Once your high-concentration stock solution (e.g., 10 mM in DMSO) is prepared, immediately divide it into smaller, single-use aliquots in tightly sealed vials.
- **Use a Fresh Aliquot:** For each experiment, thaw a new aliquot. Do not reuse any leftover solution from a previously thawed vial for future experiments.
- **Store Aliquots Properly:** Store these working aliquots at -20°C for up to one month or at -80°C for longer-term storage (6+ months).^[4]^[5]

Experimental Workflow: Preparing a 10 mM Peficitinib Hydrobromide Stock Solution

This protocol outlines the best practices for reconstituting the compound to ensure maximum stability and concentration accuracy.



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Caption: Workflow for preparing a stable Peficitinib HBr stock solution.

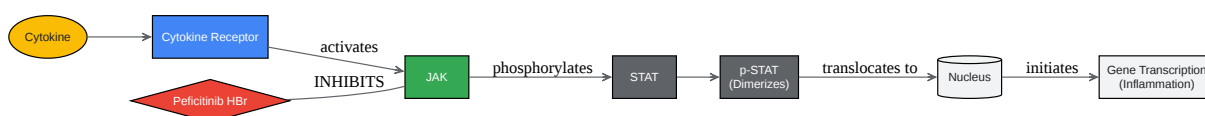
Section 4: Scientific Context - Mechanism of Action

Understanding how Peficitinib works provides context for why its stability is so crucial. The drug functions by inhibiting the kinase activity of the JAK family, thereby blocking the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. This interruption prevents the translocation of STATs to the nucleus and subsequent transcription of pro-inflammatory genes.

The IC₅₀ values demonstrate potent inhibition across the JAK family:

- JAK3: 0.7 nM
- JAK1: 3.9 nM
- TYK2: 4.8 nM
- JAK2: 5.0 nM^{[4][8][9]}

Any degradation of the compound will alter its effective concentration, leading to a weaker-than-expected blockade of this pathway and erroneous conclusions about its efficacy.



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Caption: Peficitinib HBr inhibits the JAK-STAT signaling pathway.

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